

# Personal protective equipment for handling 3-Methoxyphenol

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## Compound of Interest

Compound Name: 3-Methoxyphenol

Cat. No.: B1666288

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## Essential Safety and Handling Guide for 3-Methoxyphenol

For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount for laboratory safety and environmental protection. This guide provides comprehensive, step-by-step procedures for the use of **3-Methoxyphenol**, ensuring operational clarity and promoting a culture of safety.

## Physicochemical and Toxicity Data

A summary of key quantitative data for **3-Methoxyphenol** is presented below for easy reference. This information is critical for risk assessment and the implementation of appropriate safety measures.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>8</sub> O <sub>2</sub>
Molecular Weight	124.14 g/mol
Physical State	Liquid
Boiling Point	243 °C (lit.)
Density	1.131 g/mL at 25 °C (lit.)
Flash Point	> 112 °C (> 233.60 °F)
Oral LD50 (Rat)	597 mg/kg[1]
Oral LD50 (Mouse)	312 mg/kg[1]
Dermal LD50 (Rat)	682 mg/kg[1]
Inhalation LC50 (Rat)	11500 mg/m <sup>3</sup> /4H[1]

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure to **3-Methoxyphenol**. The following PPE should be worn at all times when handling this chemical.

- **Eye Protection:** Chemical safety goggles or a face shield are essential to protect against splashes.
- **Hand Protection:** Chemical-resistant gloves are required. Neoprene or nitrile gloves are recommended for handling phenols.[2] Always inspect gloves for tears or punctures before use and replace them immediately if they become contaminated. Never reuse disposable gloves.
- **Body Protection:** A laboratory coat or a chemical-resistant apron must be worn to protect against skin contact.
- **Respiratory Protection:** All work with **3-Methoxyphenol** should be conducted in a well-ventilated area, preferably within a chemical fume hood. If the concentration of vapors or aerosols is high, a NIOSH-approved respirator should be used.

## Operational Plan: From Handling to Disposal

A systematic approach to the handling and disposal of **3-Methoxyphenol** is crucial for safety and regulatory compliance. The following protocols provide a detailed, step-by-step guide for laboratory personnel.

### Experimental Protocol: Safe Handling

- **Preparation:** Before handling **3-Methoxyphenol**, ensure that the work area is clean and uncluttered. Verify that a safety shower and eyewash station are readily accessible.
- **Personal Protective Equipment (PPE):** Don the appropriate PPE as specified above.
- **Dispensing:** Conduct all dispensing and handling of **3-Methoxyphenol** inside a certified chemical fume hood to minimize inhalation exposure.
- **Storage:** Store **3-Methoxyphenol** in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizers and bases.
- **Post-Handling:** After handling, wash hands thoroughly with soap and water, even if gloves were worn.

### Experimental Protocol: Waste Disposal

- **Waste Segregation:** Collect all **3-Methoxyphenol** waste, including contaminated consumables like pipette tips, gloves, and paper towels, in a dedicated, leak-proof, and clearly labeled hazardous waste container. Do not mix with other waste streams.
- **Container Management:** Keep the hazardous waste container tightly sealed when not in use.
- **Storage of Waste:** Store the waste container in a designated, secure, and well-ventilated area.
- **Arranging for Disposal:** Contact a licensed hazardous waste disposal company to arrange for the collection and disposal of the chemical waste. Comply with all local, state, and federal regulations for hazardous waste management.

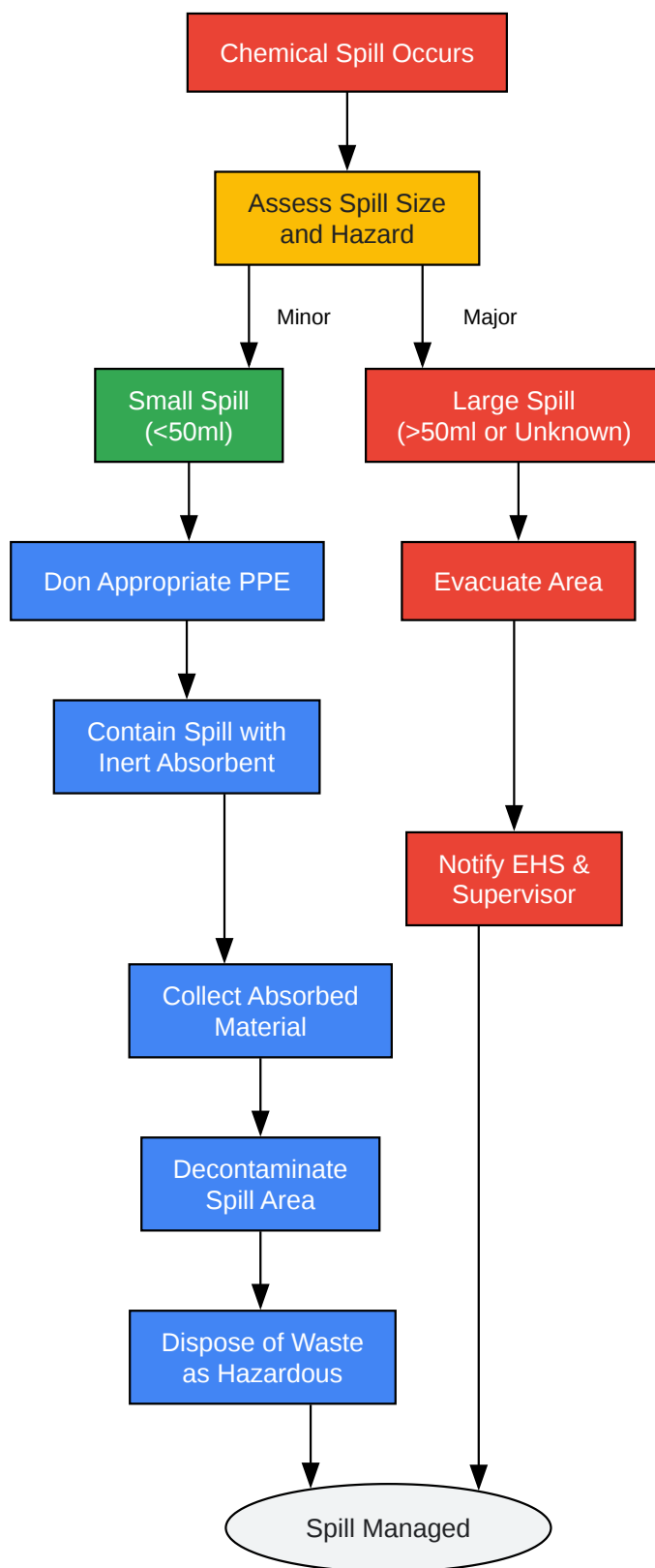
## Emergency Procedures: Spill Management

In the event of a spill, a prompt and coordinated response is essential to mitigate potential hazards.

### Experimental Protocol: Spill Cleanup

- **Evacuation and Notification:** Immediately alert personnel in the vicinity and evacuate the area if the spill is large or in a poorly ventilated space. For spills larger than 50 ml, or if there is any uncertainty, contact the institution's environmental health and safety (EHS) department.
- **Ventilation:** Ensure the area is well-ventilated.
- **Personal Protective Equipment (PPE):** Before attempting to clean a small spill, don the appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- **Containment:** For liquid spills, use an inert absorbent material such as vermiculite, sand, or commercial sorbent pads to contain the spill.
- **Cleanup:** Carefully collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.
- **Decontamination:** Clean the spill area with soap and water. Collect the cleaning materials for disposal as hazardous waste.
- **Reporting:** Report all spills to the laboratory supervisor.

### Chemical Spill Workflow Diagram



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## References

- 1. Phenol, Chloroform, or TRIzol™ Waste Disposal | Research Safety Affairs | Office of Research | UTHSC [uthsc.edu]
- 2. Glove Selection Guide | Office of Environment, Health & Safety [ehs.berkeley.edu]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

